

Mass spectrometry fragmentation pattern of 3'-nitro-4'-propoxyacetophenone

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Compound of Interest

Compound Name: *Ethanone, 1-(3-nitro-4-propoxyphenyl)-*

CAS No.: 54375-49-4

Cat. No.: B1315237

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Mass Spectrometry Fragmentation Pattern of 3'-Nitro-4'-Propoxyacetophenone

Executive Summary

3'-Nitro-4'-propoxyacetophenone (MW 223.23 Da) is a functionalized aromatic ketone often encountered as a synthetic intermediate in the production of local anesthetics (e.g., analogs of oxybuprocaine or ropivacaine precursors). Its mass spectrometry (MS) profile is distinct, characterized by a competition between the labile propoxy side chain and the electron-withdrawing nitro group.

This guide provides a technical analysis of its fragmentation dynamics under Electron Ionization (EI) at 70 eV. Unlike simple acetophenones, the "performance" of this molecule in MS is defined by a dominant McLafferty-like rearrangement involving the propoxy group, which serves as a critical diagnostic filter against structural analogs like 3'-nitro-4'-methoxyacetophenone.

Technical Deep Dive: Fragmentation Mechanics

The fragmentation pattern is governed by three functional moieties: the acetyl group (position 1), the nitro group (position 3), and the propoxy group (position 4).

The Primary Pathway: Propoxy-Driven Rearrangement

The most significant "performance" characteristic of 3'-nitro-4'-propoxyacetophenone is the lability of the propyl chain.

- Mechanism: A site-specific Hydrogen transfer from the -carbon of the propoxy chain to the ether oxygen (or potentially the nitro oxygen via an ortho-effect), followed by the elimination of a neutral propene molecule ().
- Result: This generates a stable radical cation at m/z 181 (corresponding to the 3-nitro-4-hydroxyacetophenone ion).
- Diagnostic Value: This Neutral Loss of 42 Da is the primary differentiator from methoxy or ethoxy analogs, which cannot eliminate propene.

Secondary Pathways: The Nitro-Acetyl Interplay

Once the propene is lost (or in competition with it), the core aromatic system fragments via standard nitro-aromatic channels:

- -Cleavage (Acetyl): Loss of the methyl radical (, 15 Da) from the ketone. This typically occurs after propene loss, shifting m/z 181 m/z 166.
- Nitro Group Scission:
 - Loss of (46 Da): Direct cleavage of the C-N bond.
 - Nitro-Nitrite Rearrangement: Isomerization of

to

, followed by loss of

(30 Da). This is often less intense in the presence of a strong ortho-donor like the hydroxyl group formed after propene loss.

Comparative Analysis: Product vs. Alternatives

To validate the identity of 3'-nitro-4'-propoxyacetophenone, it must be compared against its structural "alternatives" (impurities or homologs).

Table 1: Diagnostic Ion Comparison

Feature	3'-Nitro-4'-Propoxyacetophenone (Target)	3'-Nitro-4'-Methoxyacetophenone (Analog)	4'-Propoxyacetophenone (Non-Nitro)
Molecular Ion ()	m/z 223 (Weak/Moderate)	m/z 195 (Strong)	m/z 178 (Moderate)
Primary Neutral Loss	42 Da (Propene)	15 Da (Methyl)	42 Da (Propene)
	m/z 181	m/z 180	m/z 136
Nitro-Specific Ions	m/z 30 ()	m/z 30 ()	Absent
	m/z 135 ()	m/z 149 ()	
Base Peak (Predicted)	m/z 181 (Phenolic ion)	m/z 180 (Acylium ion)	m/z 121 (Hydroxy-benzoyl)

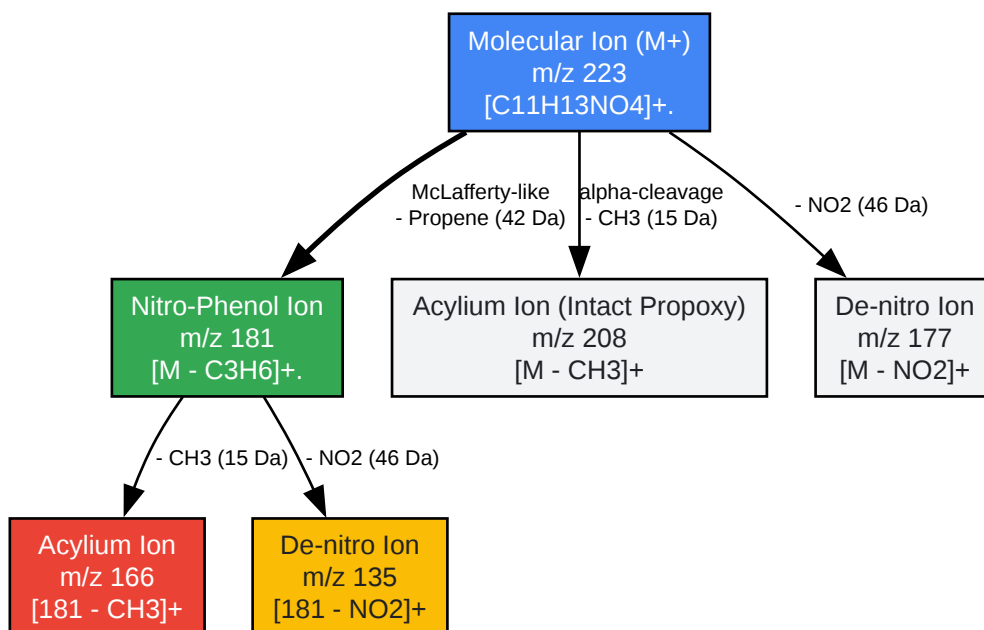
Key Insight: The target molecule is distinguished by the specific sequence: 223

181

166. The methoxy analog lacks the 42 Da loss channel, while the non-nitro analog lacks the odd-electron nitrogen fragments.

Visualization of Signaling Pathways

The following diagram maps the logical flow of fragmentation, highlighting the critical nodes for identification.



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Caption: Predicted EI fragmentation tree. The green node (m/z 181) represents the dominant diagnostic species resulting from propene elimination.

Experimental Protocols

To replicate these results or validate the compound in a drug development workflow, use the following standardized protocol.

Method A: GC-MS (Standard Identification)

- Instrument: Single Quadrupole or Triple Quadrupole GC-MS (e.g., Agilent 5977).
- Inlet: Split/Splitless at 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Oven Program:

- Hold 60°C for 1 min.
- Ramp 20°C/min to 280°C.
- Hold 5 min.
- Ion Source: EI at 70 eV, 230°C.
- Scan Range: m/z 40–300.
- Validation Criterion: Look for the co-elution of the parent peak (m/z 223) with the base peak (m/z 181). If m/z 181 is absent and m/z 195 is present, suspect the methoxy impurity.

Method B: LC-MS/MS (Trace Analysis)

- Ionization: Electrospray Ionization (ESI) Positive Mode.

- Precursor Ion:

.

- MRM Transitions:

- Quantifier: 224.2

182.1 (Loss of Propene, analogous to EI).

- Qualifier: 224.2

164.1 (Combined loss of Propene + Water/OH).

References

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- McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. 4th Edition. University Science Books. (Mechanistic rules for McLafferty rearrangement in alkyl-aryl ethers).

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Sources

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- 2. Ethanone, 1-(3-nitrophenyl)- [webbook.nist.gov]
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